

Personal protective equipment for handling 1,1,2,2-Tetrafluoroethane

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Compound of Interest

Compound Name: 1,1,2,2-Tetrafluoroethane

Cat. No.: B1583514

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Essential Safety and Handling Guide for 1,1,2,2-Tetrafluoroethane

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **1,1,2,2-Tetrafluoroethane** (HFC-134) in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe and compliant use of this chemical.

Key Safety and Physical Properties

1,1,2,2-Tetrafluoroethane is a colorless gas with a slight ethereal odor.^[1] It is shipped as a liquefied gas under its own vapor pressure.^[1] While it is non-flammable, it poses risks of asphyxiation at high concentrations and can cause frostbite upon contact with the liquid form.^{[2][3]} Containers may explode if heated.^{[2][3]}

Quantitative Data Summary

Property	Value	Source
CAS Number	359-35-3	[4]
Molecular Formula	C2H2F4	[4]
Boiling Point	-23°C	[5]
Melting Point	-89°C	[5]
Occupational Exposure Limit	No data available	[5]

Note: While some sources provide exposure limits for similar compounds, specific OSHA PEL, NIOSH REL, or ACGIH TLV for **1,1,2,2-Tetrafluoroethane** (CAS 359-35-3) are not readily available. Therefore, it is crucial to handle this chemical with a high degree of caution and in a well-ventilated area.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **1,1,2,2-Tetrafluoroethane** to minimize exposure risk.

PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles or a full-face shield.	Protects against splashes of liquefied gas which can cause serious eye damage and frostbite.
Skin Protection	Chemical impermeable and fire/flame resistant clothing. Insulated gloves when handling containers.	Prevents skin contact with the liquefied gas, which can cause frostbite. Fire-resistant clothing is a precaution in case of other lab hazards.
Respiratory Protection	Use in a well-ventilated area. If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.	Protects against inhalation of high concentrations of vapor, which can displace oxygen and cause rapid suffocation.

Operational Plan: Handling and Storage

1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any signs of damage or leaks.
- Ensure the valve protection cap is securely in place.
- Move the cylinder using a suitable hand truck; do not drag, roll, or drop.^[6]

2. Storage:

- Store cylinders in a well-ventilated, dry, and cool area, away from direct sunlight and heat sources.^{[3][7]}
- Cylinder temperatures should not exceed 52°C (125°F).^[6]
- Securely fasten cylinders in an upright position to prevent them from falling.^[6]

- Store full and empty cylinders separately to avoid confusion.[6]
- Keep away from incompatible materials such as strong oxidizing agents.

3. Handling and Use:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[3][7]
- Ensure that all equipment is compatible with **1,1,2,2-Tetrafluoroethane** and rated for the cylinder pressure.
- Before connecting the cylinder, ensure the valve is closed and the connection point is clean.
- Open the valve slowly and carefully.[6]
- After each use, close the cylinder valve, even if the cylinder is not empty.[6]

Emergency Procedures

1. Inhalation:

- Move the affected person to fresh air immediately.[7][8]
- If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration.[8]
- Seek immediate medical attention.[8]

2. Skin Contact:

- For contact with liquefied gas, immediately warm the frostbitten area with warm water, not exceeding 41°C (105°F).[6]
- Remove contaminated clothing while showering with warm water.[6]
- Seek medical attention.

3. Eye Contact:

- Immediately flush eyes with plenty of warm water for at least 15 minutes, holding the eyelids open.[6]
- Seek immediate medical attention.

4. Spills and Leaks:

- Evacuate the area immediately and ensure adequate ventilation.[7]
- Remove all sources of ignition.[7]
- If it is safe to do so, attempt to stop the leak.
- Use personal protective equipment, including respiratory protection.[7]

Disposal Plan

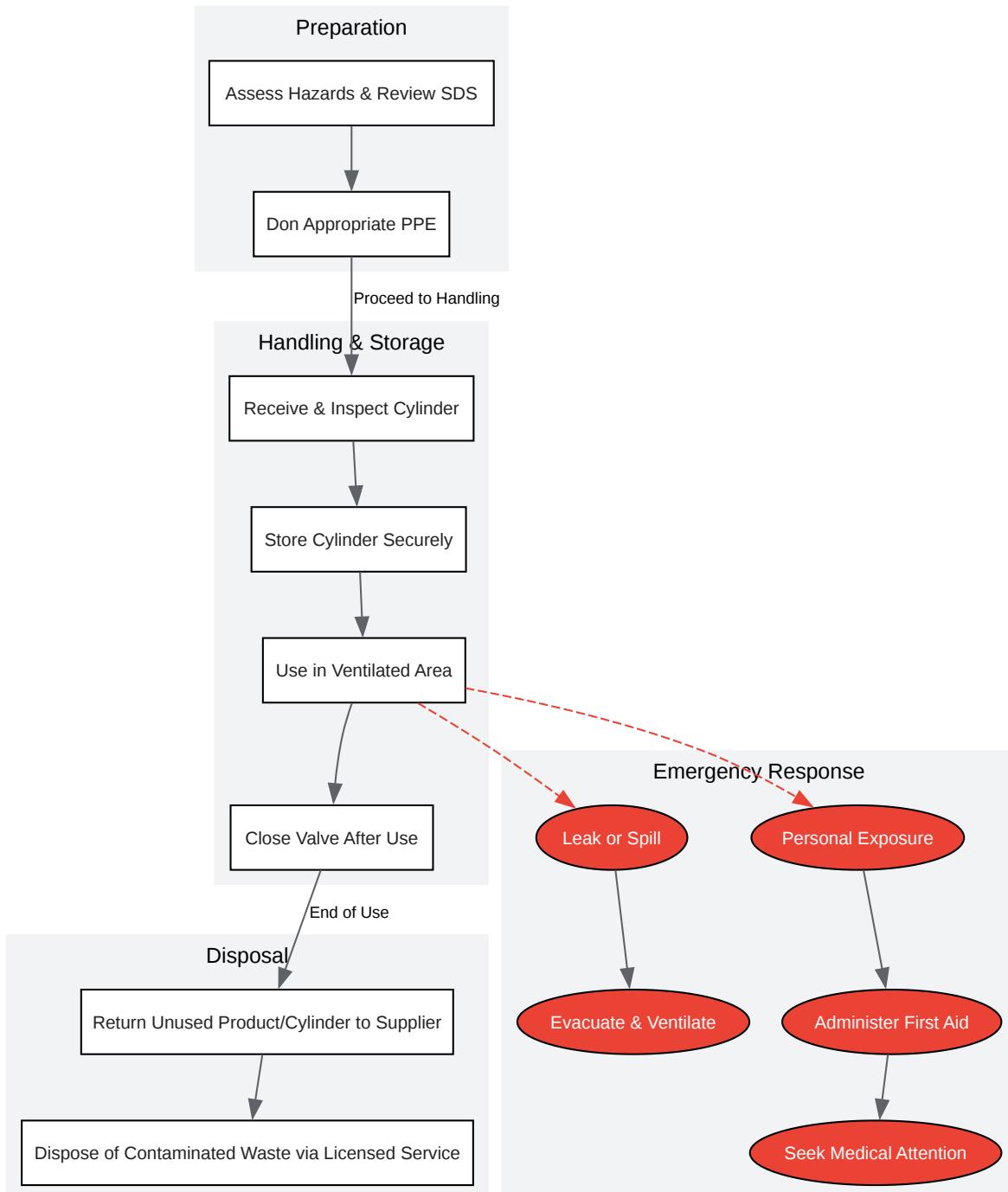
1. Unused Product and Empty Containers:

- Do not attempt to dispose of residual gas.
- Return the cylinder and any unused product to the supplier.[9]
- Empty containers may still contain hazardous residues and should be handled with care.

2. Contaminated Materials:

- Dispose of any contaminated materials, such as absorbents used for spills, in accordance with federal, state, and local regulations.
- Contact a licensed professional waste disposal service for guidance on the disposal of chemical waste.[10]

Workflow for Handling and Disposal of 1,1,2,2-Tetrafluoroethane

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Caption: Workflow for the safe handling and disposal of **1,1,2,2-Tetrafluoroethane**.

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